

A Technical Guide to Commercial DL-Alanine-d3: Sourcing, Purity, and Analysis

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Compound of Interest

Compound Name: *DL-Alanine-d3*

Cat. No.: *B1339985*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, typical purity, synthesis, and analytical methodologies for **DL-Alanine-d3**. This deuterated analog of alanine is a critical tool in various research and development applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Commercial Availability and Typical Purity

DL-Alanine-d3 is readily available from several reputable chemical suppliers. The isotopic and chemical purity of commercially available **DL-Alanine-d3** are critical parameters for ensuring the accuracy and reliability of experimental results. The following table summarizes the offerings from prominent vendors.

Supplier	Product Name	CAS Number	Isotopic Purity (atom % D)	Chemical Purity
Sigma-Aldrich	DL-Alanine-3,3,3-d3	53795-94-1	99%	Not specified
Cambridge Isotope Laboratories, Inc.	DL-ALANINE (3,3,3-D3, 98%)	53795-94-1	98%	98% ^[1] ^[2]
Clearsynth	DL-Alanine D3	53795-94-1	Not specified	High quality
CP Lab Safety	DL-Alanine-3, 3, 3-d3	53795-94-1	min 98%	min 98%
Eurisotop	DL-ALANINE (3,3,3-D3, 98%)	53795-94-1	98%	98% ^[1]

Note: Purity specifications are subject to batch-to-batch variability. Always refer to the Certificate of Analysis (CoA) provided by the supplier for the most accurate information.

Synthesis and Purification Methodologies

The synthesis of **DL-Alanine-d3** typically involves the introduction of deuterium at the methyl position of the alanine molecule. Several methods have been reported, with the most common approaches involving hydrogen-deuterium (H/D) exchange reactions.

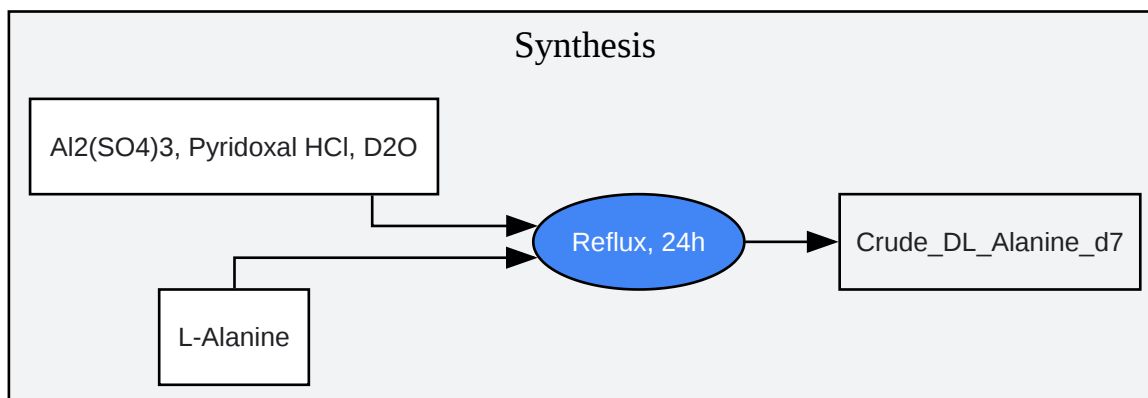
Synthesis of DL-Alanine-d7 (Perdeuterated)

A common laboratory-scale synthesis for perdeuterated DL-alanine involves treating L-alanine with aluminum(III) sulfate and pyridoxal hydrochloride in deuterium oxide (D₂O) at reflux. This method achieves high levels of deuteration at both the α and β positions.^[3]

Experimental Protocol: Synthesis of Perdeuterated DL-Alanine-d7

- **Reactant Preparation:** In a round-bottom flask, dissolve commercially available L-alanine, aluminum(III) sulfate, and a catalytic amount of pyridoxal hydrochloride in D₂O.
- **Reaction:** Reflux the mixture for 24 hours. The H/D exchange occurs during this period.^[3]

- Work-up: After cooling, the reaction mixture is typically purified to remove the catalyst and any byproducts.



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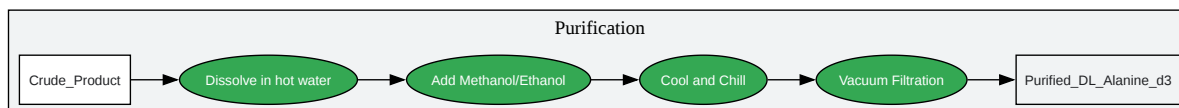
Synthesis of Perdeuterated DL-Alanine.

Purification

Purification of the crude deuterated alanine is essential to remove starting materials, catalysts, and byproducts. Recrystallization is a widely used and effective method.

Experimental Protocol: Recrystallization of DL-Alanine

- Dissolution: Dissolve the crude DL-Alanine in a minimal amount of hot water.
- Precipitation: Add a larger volume of a water-miscible organic solvent, such as methanol or ethanol, to the hot solution.^[4]
- Crystallization: Allow the solution to cool slowly to room temperature, followed by chilling in an ice bath to induce crystallization.
- Isolation: Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.^[4]
- Drying: Dry the crystals under vacuum to remove residual solvent.



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Recrystallization Workflow for DL-Alanine.

Quality Control and Purity Analysis

Ensuring the isotopic and chemical purity of **DL-Alanine-d3** is paramount for its intended applications. A combination of chromatographic and spectroscopic techniques is employed for comprehensive quality control.

Isotopic Purity Determination

The isotopic enrichment of **DL-Alanine-d3** is typically determined using Nuclear Magnetic Resonance (NMR) spectroscopy or Mass Spectrometry (MS).

Experimental Protocol: Isotopic Purity by NMR

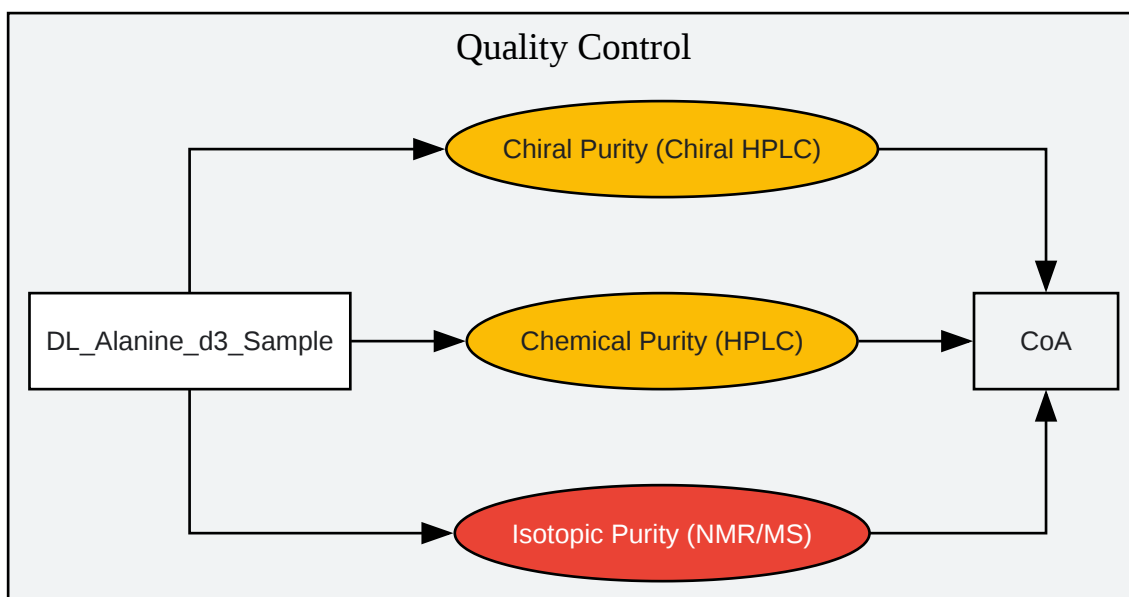
- **Sample Preparation:** Dissolve a precisely weighed amount of the **DL-Alanine-d3** sample in a suitable deuterated solvent (e.g., D₂O).
- **Data Acquisition:** Acquire a ¹H NMR spectrum. The absence or significant reduction of the signal corresponding to the methyl protons confirms deuteration.
- **Analysis:** The isotopic purity can be quantified by comparing the integral of the residual methyl proton signal to that of a known internal standard or the α-proton signal.

Chemical and Chiral Purity Determination

High-Performance Liquid Chromatography (HPLC) is the primary method for assessing both the chemical and chiral purity of **DL-Alanine-d3**.

Experimental Protocol: Chiral Purity by HPLC

- System Preparation: Use a chiral HPLC column, such as an Astec® CHIROBIOTIC® T, with a mobile phase typically consisting of a mixture of water, methanol, and formic acid.[5]
- Sample Preparation: Dissolve the **DL-Alanine-d3** sample in the mobile phase.
- Analysis: Inject the sample onto the HPLC system. The D- and L-enantiomers will be separated, allowing for the determination of the enantiomeric excess.[5] Detection is commonly performed using a UV detector at 210 nm.[5]



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Quality Control Workflow for **DL-Alanine-d3**.

This technical guide provides a foundational understanding of the commercial landscape and analytical considerations for **DL-Alanine-d3**. For specific applications, researchers should always consult the supplier's documentation and perform appropriate validation experiments.

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